

One-step solution processing of formamidinium-based perovskite films with thiocyanate

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Compound of Interest

Compound Name: *Formamidine Thiocyanate*

CAS No.: *1821033-48-0*

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Application Note & Protocol Guide

Topic: One-Step Solution Processing of Formamidinium-Based Perovskite Films with Thiocyanate Additives

For: Researchers, materials scientists, and professionals in photovoltaic device development.

Abstract

Formamidinium (FA)-based lead halide perovskites are at the forefront of photovoltaic research, promising high power conversion efficiencies and improved thermal stability over their methylammonium-based counterparts. However, achieving high-quality, stable α -phase FAPbI_3 films via simple, one-step solution processing is notoriously challenging due to the competing formation of a non-photoactive "yellow" δ -phase. This guide provides a comprehensive overview and detailed protocols for incorporating thiocyanate (SCN^-)-based additives into one-step precursor solutions to overcome these challenges. We will explore the fundamental role of the thiocyanate pseudo-halide in modulating perovskite crystallization, passivating defects, and ultimately enhancing the performance and stability of perovskite solar

cells (PSCs). The protocols detailed herein are designed to be self-validating, offering a robust methodology for fabricating high-quality formamidinium-based perovskite films.

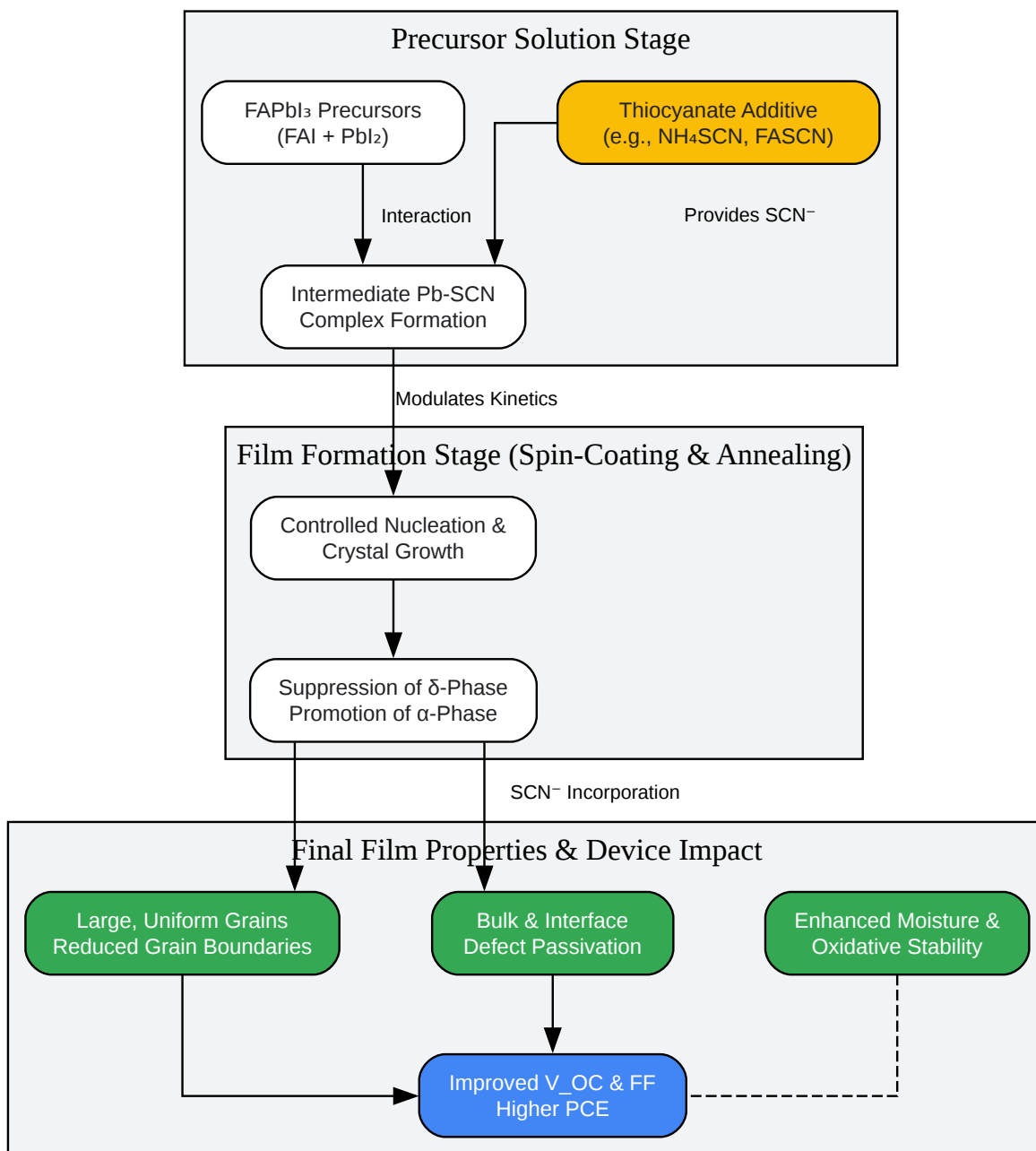
Scientific Rationale: The Multifaceted Role of Thiocyanate

The introduction of a small molar ratio of a thiocyanate-containing salt into the perovskite precursor solution provides a powerful lever to control the film formation process. The benefits are not attributable to a single effect but rather a synergistic combination of chemical and physical interactions.

- **Crystallization Modulation & Phase Stabilization:** The primary challenge in FAPbI₃ processing is preventing the formation of the undesirable yellow hexagonal δ -phase. Thiocyanate additives, such as ammonium thiocyanate (NH₄SCN) or formamidinium thiocyanate (FASCN), have been shown to effectively suppress the formation of this yellow phase, promoting the direct crystallization of the desired black trigonal α -phase.^{[1][2][3]} This is achieved by altering the chemistry of the precursor solution. The SCN⁻ anion can interact with Pb²⁺, forming intermediate Pb-SCN complexes that modulate the nucleation and growth kinetics of the perovskite crystals.^[4] Some studies propose that chaotropic agents like guanidinium thiocyanate (GASCN) disrupt secondary bonds in the precursor solution, providing a more controlled crystallization pathway.^[5]
- **Enhanced Film Morphology:** The use of thiocyanate additives consistently leads to perovskite films with significantly improved morphology. Researchers report the formation of films with larger, more uniform crystal grains and reduced grain boundary densities.^{[6][7][8]} This is critical as grain boundaries are primary sites for charge carrier recombination, which limits device voltage and overall efficiency. The enlarged domain size is a direct consequence of the controlled crystallization kinetics imparted by the thiocyanate.^[6]
- **Defect Passivation:** Thiocyanate ions can effectively passivate defects within the perovskite bulk and at the interfaces.^[6] Time-of-flight secondary ion mass spectrometry (ToF-SIMS) has confirmed the presence of SCN⁻ groups within the final perovskite film, particularly near the bottom interface.^[6] This incorporation, even in trace amounts, helps to suppress non-radiative recombination by healing halide vacancies, leading to a direct improvement in the open-circuit voltage (VOC) and fill factor (FF) of the resulting solar cell.^[6]

- Improved Device Stability: Beyond initial performance, stability is the most critical hurdle for perovskite commercialization. Thiocyanate additives have been demonstrated to enhance the moisture stability of FAPbI_3 films.^{[1][3]} In tin-based perovskites (FASnI_3), where the facile oxidation of Sn^{2+} to Sn^{4+} is a major degradation pathway, additives like phenethylammonium thiocyanate (PEASCN) and FASCN have been shown to suppress this oxidation, significantly improving device longevity.^{[7][8][9]}

The mechanism of thiocyanate action is summarized in the workflow diagram below.



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Caption: Workflow of Thiocyanate Action in Perovskite Film Formation.

Experimental Protocols

This section provides detailed, step-by-step protocols for preparing high-quality FA-based perovskite films using a one-step solution method with a thiocyanate additive.

Materials and Reagents

Material/Reagent	Purity	Supplier (Example)	Notes
Formamidinium Iodide (FAI)	>99.9%	Dyesol / Greatcell Solar	Store in a glovebox.
Lead (II) Iodide (PbI ₂)	>99.99%	TCI / Sigma-Aldrich	Store in a glovebox.
Ammonium Thiocyanate (NH ₄ SCN)	>99.5%	Sigma-Aldrich	Store in a glovebox; highly hygroscopic.
N,N-Dimethylformamide (DMF)	Anhydrous, >99.8%	Sigma-Aldrich	Use from a freshly opened bottle.
Dimethyl Sulfoxide (DMSO)	Anhydrous, >99.9%	Sigma-Aldrich	Use from a freshly opened bottle.
Chlorobenzene (CB)	Anhydrous, >99.8%	Sigma-Aldrich	Used as the anti-solvent.
ITO-coated glass substrates	---	Various	Ensure thorough cleaning.

Substrate Preparation (Self-Validating Cleanliness)

A pristine substrate is non-negotiable for uniform film formation.

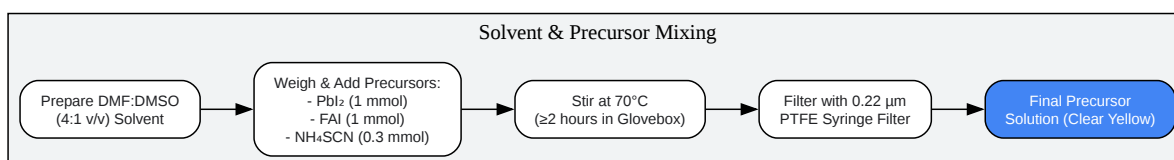
- **Sequential Sonication:** Sonicate indium tin oxide (ITO) coated glass substrates sequentially in basins of detergent (e.g., Hellmanex III), deionized (DI) water, acetone, and isopropanol. Each sonication step should last for 15 minutes.
- **DI Water Rinse:** Thoroughly rinse the substrates with flowing DI water between each sonication step to remove residual solvents or detergents.
- **Drying:** Dry the substrates under a stream of high-purity nitrogen gas.

- UV-Ozone Treatment: Immediately before use, treat the substrates with UV-Ozone for 15-20 minutes. This removes final organic residues and renders the surface hydrophilic, which is crucial for uniform wetting by the precursor solution.
 - Validation Check: A properly cleaned substrate will show complete wetting. A droplet of DI water should spread out evenly across the surface without beading up.

Perovskite Precursor Solution Preparation

This protocol is for a standard FAPbI₃ solution with an optimal 30 mol% NH₄SCN additive concentration, which has been shown to yield high-quality films.^{[1][2]}

- Solvent Mixture: Prepare a mixed solvent of DMF:DMSO in a 4:1 volume ratio. For example, mix 800 μ L of DMF with 200 μ L of DMSO.
- Precursor Stoichiometry: To prepare a 1 M perovskite solution, weigh and add the following to the solvent mixture:
 - PbI₂: 461 mg (1 mmol)
 - FAI: 172 mg (1 mmol)
 - NH₄SCN: 22.8 mg (0.3 mmol, which is 30 mol% with respect to PbI₂)
- Dissolution: Stir the solution on a hotplate at 70°C for at least 2 hours, or overnight, inside a nitrogen-filled glovebox until all solids are completely dissolved, forming a clear, yellow solution.^[10]
- Filtration: Before use, filter the solution through a 0.22 μ m PTFE syringe filter to remove any undissolved particles or aggregates that could act as detrimental nucleation sites.



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Caption: Precursor Solution Preparation Workflow.

One-Step Spin-Coating Deposition & Annealing

All deposition steps must be performed in an inert atmosphere (e.g., a nitrogen-filled glovebox) with controlled humidity (<10% RH).

- Deposition: Dispense 40-60 μL of the filtered precursor solution onto the center of the cleaned ITO substrate.
- Spin Program: Immediately initiate a two-stage spin-coating program:
 - Step 1: 1000 rpm for 10 seconds (for uniform spreading).
 - Step 2: 4000-6000 rpm for 30 seconds (to control thickness and induce drying).
- Anti-Solvent Quenching: During the second spin-coating step, typically 5-10 seconds before the end of the program, dispense $\sim 150 \mu\text{L}$ of chlorobenzene onto the spinning substrate.
 - Causality: The anti-solvent rapidly extracts the host solvents (DMF/DMSO), inducing a fast and uniform supersaturation of perovskite precursors. This leads to a high density of nucleation sites, which is essential for forming a pinhole-free film.
 - Visual Cue: The film should rapidly change from transparent yellow to a dark brown/black color upon quenching, indicating the formation of the perovskite phase.
- Thermal Annealing: Immediately transfer the substrate to a preheated hotplate inside the glovebox. Anneal at 150°C for 15-20 minutes.
 - Causality: This step removes residual solvents and promotes the full crystallization and grain growth of the α -phase perovskite film.

Characterization and Expected Results

Validating the quality of the perovskite film is crucial. The following table summarizes key characterization techniques and the expected outcomes for a successful film fabricated with a

thiocyanate additive.

Characterization Technique	Parameter Measured	Expected Result (Control: Pristine FAPbI ₃)	Expected Result (With SCN ⁻ Additive)
X-Ray Diffraction (XRD)	Crystalline phase and orientation	Peaks corresponding to both α -phase (e.g., at $\sim 14^\circ$) and δ -phase FAPbI ₃ ; possibly a PbI ₂ peak ($\sim 12.6^\circ$).	Dominant α -phase peaks with suppressed or absent δ -phase peaks.[1][3] Enhanced peak intensity suggesting better crystallinity.[7][8]
Scanning Electron Microscopy (SEM)	Film morphology, grain size, pinholes	Smaller, non-uniform grains; potential for pinholes and visible yellow phase regions.	Larger, more compact, and uniform grains; a pinhole-free, homogenous surface.[6][9]
UV-Vis Absorption Spectroscopy	Optical bandgap and absorption profile	Onset of absorption may be less sharp; lower absorbance in the visible range if δ -phase is present.	Sharp absorption onset around ~ 800 nm, corresponding to the α -phase bandgap. Higher overall absorbance.
Steady-State Photoluminescence (PL)	Defect density (qualitative)	Lower PL intensity, indicating higher non-radiative recombination at defects.	Significantly higher PL intensity, indicating effective passivation of defect states.[4]
Time-Resolved Photoluminescence (TRPL)	Carrier lifetime	Shorter carrier lifetime due to rapid trapping at defect sites.	Longer carrier lifetime, confirming reduced defect-assisted recombination.[11]

Impact on Photovoltaic Device Performance

When incorporated into a full solar cell stack (e.g., ITO / SnO₂ / Perovskite / Spiro-OMeTAD / Au), the improvements in film quality translate directly into enhanced device metrics.

Photovoltaic Parameter	Typical Impact of SCN ⁻ Additive	Scientific Rationale
Open-Circuit Voltage (VOC)	Increase	Reduced non-radiative recombination due to defect passivation and fewer grain boundaries. [6]
Short-Circuit Current (JSC)	Increase	Improved light absorption from pure α -phase and better charge collection in high-crystallinity films.
Fill Factor (FF)	Increase	Lower series resistance from compact film morphology and reduced charge recombination. [6]
Power Conversion Efficiency (PCE)	Significant Increase	The cumulative effect of improvements in VOC, JSC, and FF. Efficiencies can be boosted from ~6% to over 11% in some FAPbI ₃ systems. [2]
Hysteresis	Decrease	Reduced ion migration and charge trapping at defect sites that are passivated by the thiocyanate. [11]

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